

Personal protective equipment for handling Avibactam Tomilopil

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Compound of Interest

Compound Name: Avibactam Tomilopil

Cat. No.: B8217973

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Essential Safety and Handling Guide for Avibactam Tomilopil

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Avibactam Tomilopil** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling and maintain a secure research environment.

Personal Protective Equipment (PPE)

While **Avibactam Tomilopil** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize exposure and ensure personnel safety.^[1] The following personal protective equipment is recommended:

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from potential splashes or airborne particles of the compound. [1]
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact with the substance.
Body Protection	Impervious clothing (e.g., laboratory coat)	Protects skin and personal clothing from contamination. [1]
Respiratory Protection	Suitable respirator	Recommended when handling the powder outside of a ventilated enclosure to avoid inhalation of dust. [1]

Storage and Handling

Proper storage and handling are vital to maintain the integrity of **Avibactam Tomilopil** and the safety of the laboratory environment.

Storage Conditions:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Source: MedChemExpress Safety Data Sheet

Handling Procedures:

- Ensure adequate ventilation in the handling area.[\[1\]](#)

- A readily accessible safety shower and eye wash station should be present.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Keep the substance away from strong acids/alkalis and strong oxidizing/reducing agents.

Emergency Procedures

In the event of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure thorough rinsing. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin area with plenty of water. Remove contaminated clothing and shoes. A physician should be consulted. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Call a physician for guidance. [1]

Spill and Disposal Plan

Accidental Release Measures: In case of a spill, follow these steps to contain and clean the area:

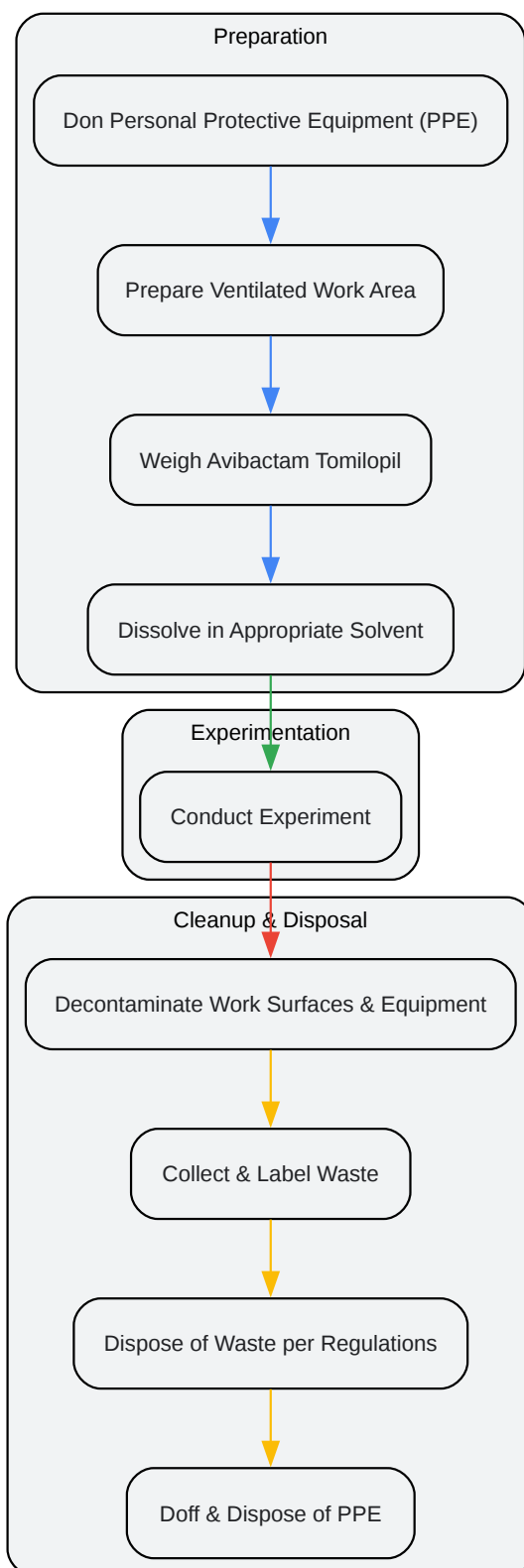
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full personal protective equipment as outlined above.[\[1\]](#)

- Prevent the spill from entering drains or water courses.[\[1\]](#)
- For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontaminate the surfaces and any affected equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all contaminated materials for proper disposal.[\[1\]](#)

Waste Disposal: Dispose of **Avibactam Tomilopil** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[\[1\]](#) Consult with your institution's environmental health and safety department for specific guidance on chemical waste disposal.

Experimental Workflow

The following diagram illustrates a standard workflow for handling **Avibactam Tomilopil**, from preparation to disposal.



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Standard Handling Workflow for **Avibactam Tomilopil**

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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Phone: (601) 213-4426

Email: info@benchchem.com